Spectroscopic Characterization of 2,3-Divinylpyridine (2,3-DVP)

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Compound of Interest

Compound Name:	*2,3-Divinylpyridine*
CAS No.:	*389064-82-8*
Cat. No.:	*B12678910*

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Executive Summary & Structural Logic

2,3-Divinylpyridine (

, MW 131.[1][2]17) presents a unique characterization challenge compared to its monosubstituted analogs (2-vinylpyridine, 4-vinylpyridine).[1][2] The presence of two vinyl groups in an ortho relationship (positions 2 and 3) introduces steric strain, forcing a deviation from planarity that impacts conjugation length and chemical shifts.[1][2]

For researchers in drug development, verifying the purity of this monomer is critical.[1][2] Incomplete vinylation leads to mono-vinyl impurities that act as chain terminators or non-crosslinking defects in polymer networks.[1][2] This guide establishes a self-validating protocol to distinguish 2,3-DVP from its precursors (2,3-lutidine) and potential hydrolysis products.[1][2]

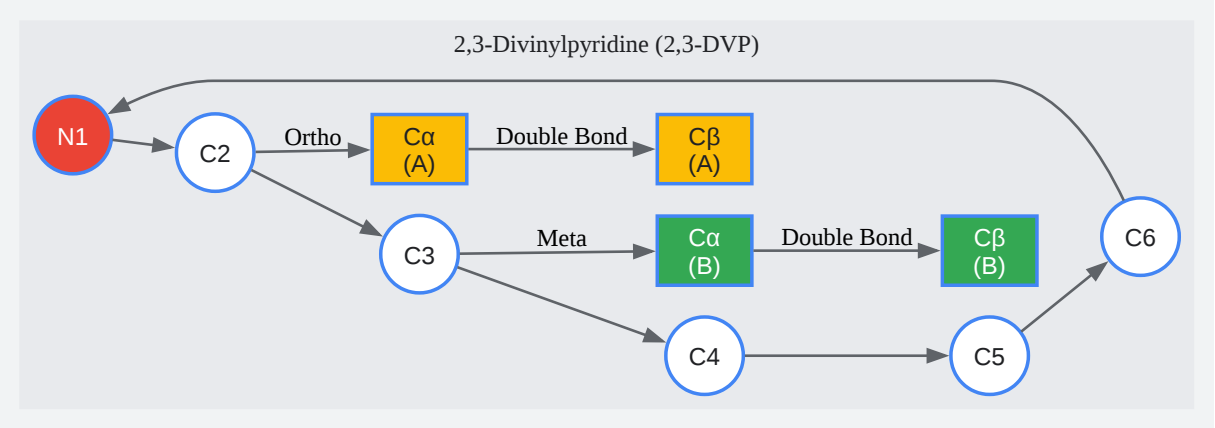
Molecular Structure & Numbering

To interpret the spectra below, we utilize the following atom numbering scheme:

- Pyridine Ring: Nitrogen is position 1.[1][2][3] Vinyl groups are attached at C2 and C3.[1][2]

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- Vinyl Groups: The vinyl attached to C2 is designated Vinyl-A (proximal to N).[1][2] The vinyl attached to C3 is designated Vinyl-B (distal to N).[1][2]



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Figure 1: Structural connectivity of **2,3-Divinylpyridine** highlighting the two distinct vinyl environments.[1][2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for validating the ratio of vinyl groups and detecting the "mono-vinyl" impurity.[1]

Experimental Protocol

- Solvent: Dissolve 10-15 mg of sample in 0.6 mL CDCl

  (Chloroform-d).

  - Why: CDCl

    minimizes H-bonding with the pyridine nitrogen, preventing broad peaks common in DMSO-d

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unless the sample is a salt.[1]

- Reference: TMS (Tetramethylsilane) at 0.00 ppm.[1][2]
- Parameters: 16 scans minimum, 1s relaxation delay (d1).

H NMR Data Assignment

The spectrum will show two distinct "ABC" or "AMX" splitting patterns for the vinyl groups.[1][2] The Vinyl-A (C2) protons are more deshielded due to the adjacent electronegative nitrogen.[2]

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Proton Label	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constants ( )	Assignment Logic
H-6	8.45 - 8.55	Doublet (d)	1H	Hz	-proton to Nitrogen (most deshielded).[1][2]
H-4	7.70 - 7.80	Doublet (d)	1H	Hz	Aromatic, adjacent to C3-vinyl.[1][2]
H-5	7.10 - 7.20	dd / m	1H	-	-proton to Nitrogen.[1][2]
H- (Vinyl A)	6.90 - 7.05	dd	1H		C2-Vinyl (Deshielded by N).[1][2]
H- (Vinyl B)	6.60 - 6.75	dd	1H		C3-Vinyl (Shielded relative to A).[1][2]
H- (trans)	5.90 - 6.20	Doublet (d)	2H	Hz	Terminal vinyl protons (trans to ring).[2]
H- (cis)	5.40 - 5.60	Doublet (d)	2H	Hz	Terminal vinyl protons (cis to ring).[2]

Critical Quality Attribute (CQA): Ideally, the integration ratio of Aromatic H (3H) : Vinyl H (6H) must be exactly 1:2.

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- Failure Mode: A ratio of 1:1.6 suggests partial polymerization or mono-vinyl impurity (e.g., 2-vinyl-3-ethylpyridine).[1][2]

C NMR Shifts

- Carbonyl/Nitrile: None.[1][2]
- Pyridine C2/C6: Deshielded region (

  148–155 ppm).[1][2]
- Vinyl

  -Carbons:

  132–136 ppm.[1][2]
- Vinyl

  -Carbons:

  115–119 ppm.[1][2]

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides a rapid "fingerprint" to confirm the presence of the vinyl group and the pyridine ring.[1]

Experimental Protocol

- Method: ATR (Attenuated Total Reflectance) on a Diamond/ZnSe crystal.[1][2]
- State: Neat liquid (or oil).[1][2]

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Wavenumber (cm)	Assignment	Diagnostic Value
3080 - 3010	C-H Stretch (Aromatic/Vinyl)	Confirms unsaturation.
1630 - 1625	C=C Stretch (Vinyl)	Primary Indicator. Intensity should be high for divinyl species.[1][2]
1590, 1570	C=N / C=C Ring Stretch	Characteristic "Pyridine Breathing" modes.[1][2]
990, 910	=C-H Bending (Out-of-Plane)	Specific to terminal vinyl groups (-CH=CH).[1][2]
750 - 700	C-H Bending (Aromatic)	Indicates substitution pattern (2,3-disubstituted).[1][2]

Mass Spectrometry (MS)

Used to confirm molecular weight and fragmentation pattern, ruling out dimers.[1][2]

- Ionization: Electron Impact (EI, 70 eV) or ESI+ (in Methanol).[1][2]
- Parent Ion ( ):

  131 (Base peak or high intensity).[1][2]
- Fragmentation Pathway:
  - 131

    130: Loss of H (formation of stable cation).[1][2]
  - 131

    105: Loss of Acetylene (

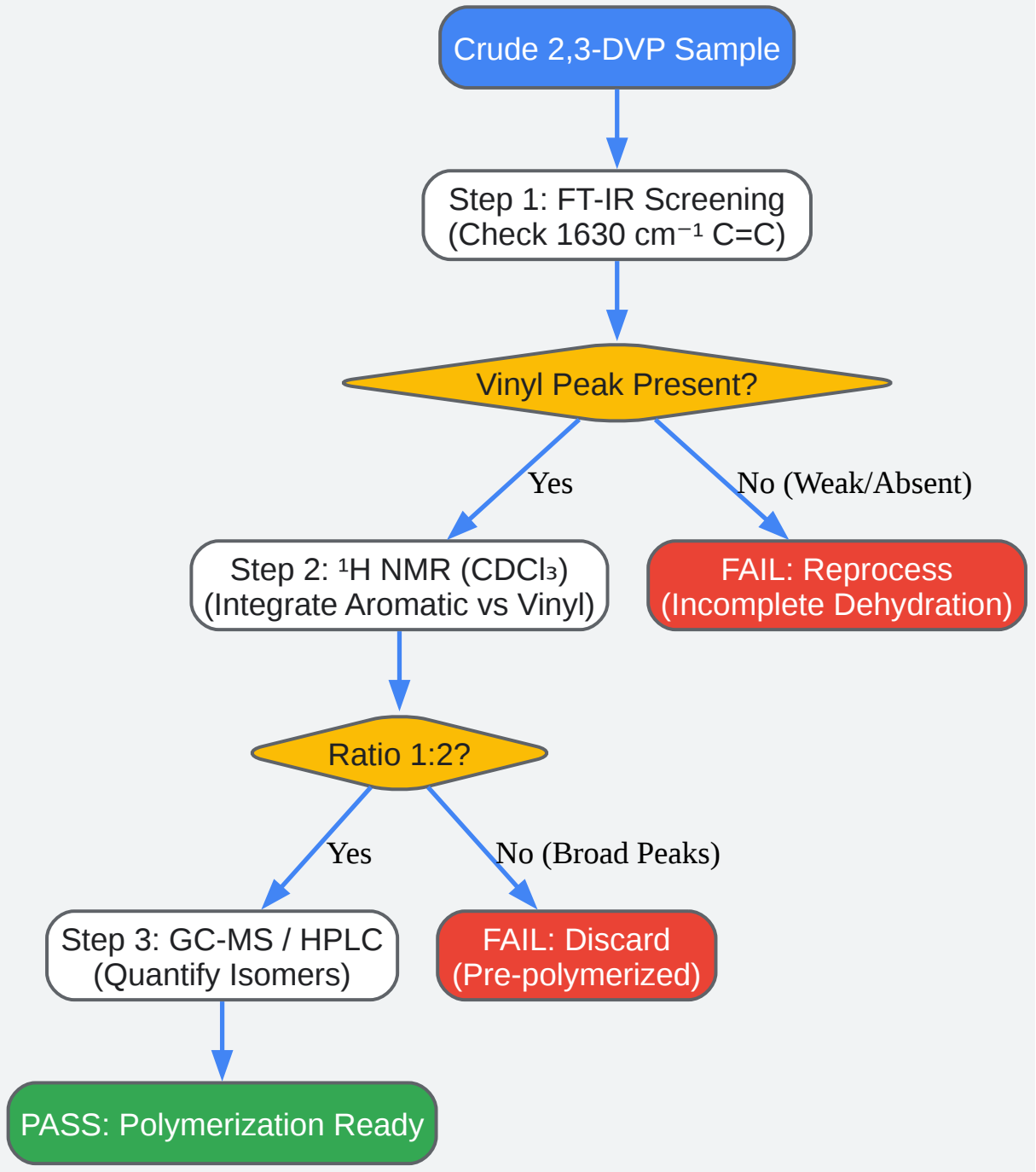
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, 26 Da).[1][2] This is characteristic of vinyl aromatics (retro-synthesis fragmentation).[1][2]

- 79: Pyridine ring fragment.[1][2]

Characterization Workflow Diagram

The following flowchart illustrates the logical decision tree for validating a batch of 2,3-DVP monomer before use in polymerization.



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Figure 2: Quality Control (QC) decision tree for **2,3-Divinylpyridine** monomer validation.

Stability & Storage (Critical for Scientists)

Vinylpyridines are notoriously unstable and prone to spontaneous polymerization (gum formation) or oxidation (N-oxide formation).[2]

- Inhibitor: Commercial samples must be stabilized with 4-tert-butylcatechol (TBC) or Hydroquinone (100-200 ppm).[1][2]
    - Protocol: Before spectroscopic analysis, do not remove inhibitor if performing simple ID.[1][2] If performing kinetic studies, remove TBC via a basic alumina column immediately prior to use.[1][2]
- Storage: Store at -20°C under Argon.
- Visual Check: Pure monomer is a clear, colorless to pale yellow liquid.[1][2] Dark brown/viscous liquid indicates polymerization/oxidation.[1][2]

References

- Synthesis & Precursors:Synthesis of 2,3-Lutidine (Precursor). PubChem CID 11420.[1][2] Available at: [Link][1][2]
- Polymerization Context:Regioselective polymerization of divinyl pyridine monomers. RSC Polymer Chemistry.[1][2] Available at: [Link]
- Structural Data:**2,3-Divinylpyridine** Compound Summary. NIH PubChem.[1][2] Available at: [Link][1][2]
- General Vinylpyridine Spectroscopy:Epimerization and NMR Spectra of Poly(2-vinylpyridine). ResearchGate. Available at: [Link]

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Sources

- 1. sfdchem.com [sfdchem.com]
- 2. 2-Vinylpyridine | C7H7N | CID 7521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2,3-Divinylpyridine (2,3-DVP)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12678910/docs#spectroscopic-characterization-of-2-3-divinylpyridine-2-3-dvp]

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